

Furo[3,2-c]pyridine-4-carbonitrile chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furo[3,2-c]pyridine-4-carbonitrile

Cat. No.: B064743

[Get Quote](#)

An In-depth Technical Guide to Furo[3,2-c]pyridine-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

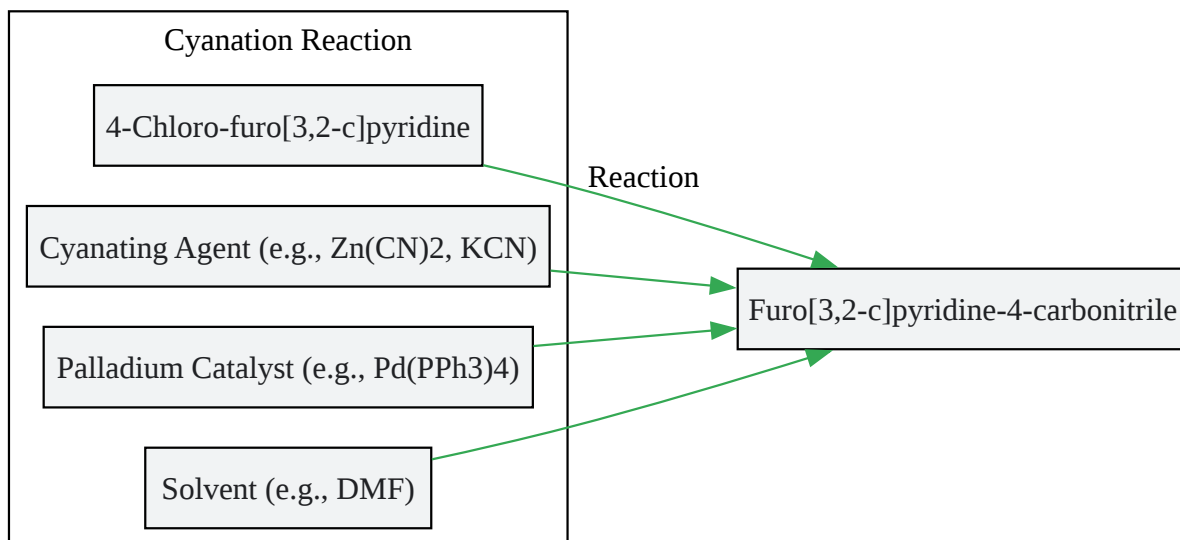
Abstract

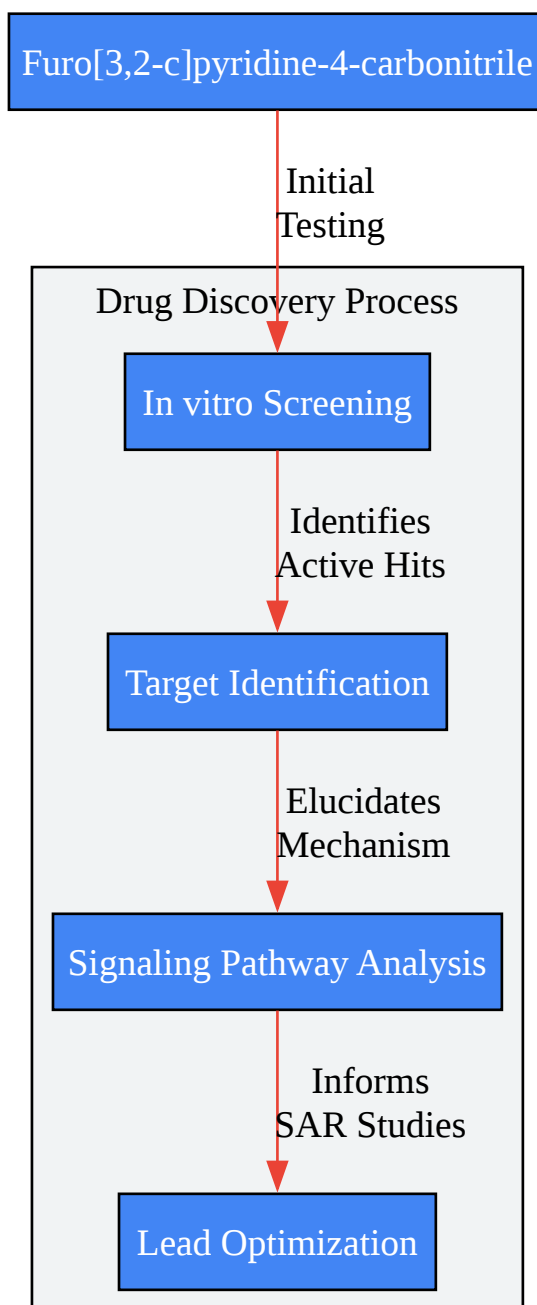
Furo[3,2-c]pyridine-4-carbonitrile, a heterocyclic organic compound, is a member of the furopyridine class of molecules that has garnered interest in medicinal chemistry due to the diverse biological activities exhibited by its structural analogs. This document provides a comprehensive overview of the available technical information regarding its chemical structure, properties, synthesis, and potential biological significance. Due to the limited availability of experimental data for this specific derivative, this guide incorporates predicted properties and general methodologies applicable to the furo[3,2-c]pyridine scaffold.

Chemical Structure and Identification

The core of **Furo[3,2-c]pyridine-4-carbonitrile** consists of a furan ring fused to a pyridine ring. The "-4-carbonitrile" designation indicates the attachment of a nitrile ($\text{-C}\equiv\text{N}$) group at the 4th position of the pyridine ring.

DOT Diagram of **Furo[3,2-c]pyridine-4-carbonitrile** Structure:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Furo[3,2-c]pyridine-4-carbonitrile chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b064743#furo-3-2-c-pyridine-4-carbonitrile-chemical-structure-and-properties\]](https://www.benchchem.com/product/b064743#furo-3-2-c-pyridine-4-carbonitrile-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com